

Application Notes and Protocols for Handling Air-Sensitive Titanium(III) Propanolate

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Compound of Interest

Compound Name: *Titanium(3+) propanolate*

Cat. No.: *B15176961*

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Introduction

Titanium(III) propanolate, $\text{Ti}(\text{OPr})_3$, is a highly reactive and air-sensitive organometallic compound. Its trivalent titanium center makes it a potent reducing agent and a valuable precursor in various organic and inorganic syntheses. However, its extreme sensitivity to atmospheric oxygen and moisture necessitates specialized handling techniques to ensure user safety and maintain the compound's integrity. These application notes provide a comprehensive protocol for the safe and effective handling of Titanium(III) propanolate in a laboratory setting.

Properties of Titanium(III) Propanolate

Quantitative data for Titanium(III) propanolate is not readily available in the literature. The following table summarizes its expected properties based on the general characteristics of Titanium(III) compounds and other metal alkoxides.

Property	Inferred Value/Characteristic	Notes
Appearance	Likely a dark-colored solid (e.g., purple, brown, or black)	Ti(III) compounds are typically colored due to d-d electronic transitions. [1]
Molecular Weight	227.14 g/mol	Calculated based on the chemical formula.
Oxidation State	+3	The titanium center is in a reduced state, contributing to its high reactivity.
Air Sensitivity	Extremely high; pyrophoric	Expected to react rapidly and exothermically with oxygen.
Moisture Sensitivity	Extremely high	Will readily hydrolyze in the presence of water, likely producing propanol and titanium oxides/hydroxides.
Solubility	Likely soluble in anhydrous non-protic organic solvents (e.g., THF, toluene, hexanes)	Insoluble in water and protic solvents due to rapid decomposition.
Paramagnetism	Paramagnetic	The Ti(III) center has one unpaired d-electron, which will lead to broadened NMR signals. [2] [3]

Safety Precautions

Extreme caution must be exercised when handling Titanium(III) propanolate.

- Pyrophoric Nature: This compound is expected to ignite spontaneously upon contact with air. All handling must be performed under an inert atmosphere.
- Reactive with Water: The reaction with water is vigorous and can release flammable propanol vapors.

- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, safety glasses with side shields or safety goggles, and appropriate gloves (e.g., nitrile gloves).
- Fire Safety: A Class D fire extinguisher (for combustible metals) must be readily accessible in the laboratory. Do not use water, carbon dioxide, or foam extinguishers on a titanium fire.
- Inert Atmosphere: All manipulations must be carried out in a high-quality glovebox with low oxygen (<10 ppm) and moisture (<10 ppm) levels, or by using advanced Schlenk line techniques.

Experimental Protocols

Storage

Titanium(III) propanolate must be stored in a sealed, airtight container under an inert atmosphere (argon or nitrogen) in a cool, dry location. A desiccator cabinet within a controlled environment is recommended. Regularly inspect the container for any signs of degradation or pressure buildup.

Handling in an Inert Atmosphere Glovebox

The use of a glovebox is the preferred method for handling Titanium(III) propanolate.

Protocol for Weighing and Dispensing in a Glovebox:

- Preparation: Ensure the glovebox atmosphere is stable with oxygen and moisture levels below 10 ppm. All glassware, spatulas, and other equipment must be thoroughly dried in an oven at >120°C for at least 4 hours and then cooled in the glovebox antechamber.
- Transfer: Bring the sealed container of Titanium(III) propanolate into the glovebox through the antechamber, following the standard evacuation and refill cycles.
- Equilibration: Allow the container to reach the temperature of the glovebox atmosphere before opening to prevent pressure changes.
- Weighing: Tare a pre-dried vial on a balance inside the glovebox. Carefully open the main container and, using a clean, dry spatula, transfer the desired amount of the solid to the tared vial.

- **Sealing:** Immediately and securely seal both the stock container and the vial containing the weighed sample.
- **Cleanup:** Carefully clean any residual powder from the spatula and the weighing area using a dry wipe. Dispose of the wipe in a designated solid waste container within the glovebox.

Handling using Schlenk Line Techniques

For laboratories not equipped with a glovebox, Schlenk line techniques can be employed, although this requires a higher level of technical skill.

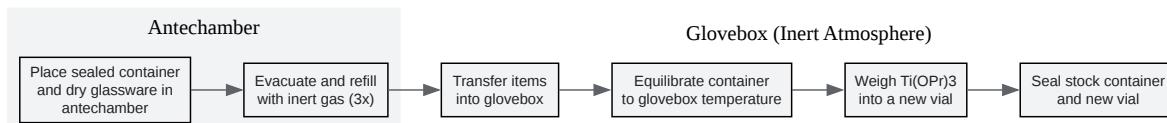
Protocol for Transferring Solid using a Schlenk Line:

- **Glassware Preparation:** Assemble the necessary Schlenk glassware (e.g., Schlenk flask, addition funnel) and dry it thoroughly under vacuum while heating with a heat gun. Allow the glassware to cool to room temperature under a positive pressure of inert gas.
- **Inert Atmosphere:** Connect the Schlenk flask containing the Titanium(III) propanolate and the receiving flask to a dual-manifold Schlenk line. Evacuate and backfill both flasks with high-purity inert gas (argon or nitrogen) at least three times.
- **Solid Transfer (Glove Bag):** If available, use a glove bag purged with inert gas to perform the initial transfer of the solid from its storage container to a Schlenk-compatible solid addition tube.
- **Cannula Transfer of Solution:**
 - If the compound is to be used in solution, add anhydrous, deoxygenated solvent to the Schlenk flask containing the Titanium(III) propanolate via a cannula or a gas-tight syringe.
 - Stir the mixture to dissolve the solid.
 - To transfer the solution, insert a stainless-steel cannula through the septum of the flask containing the solution and into the headspace above the liquid. The other end of the cannula should be inserted through the septum of the receiving flask, with the tip below the level of any solvent already present.

- Apply a slight positive pressure of inert gas to the flask containing the solution to initiate the transfer.

Visualization of Workflows

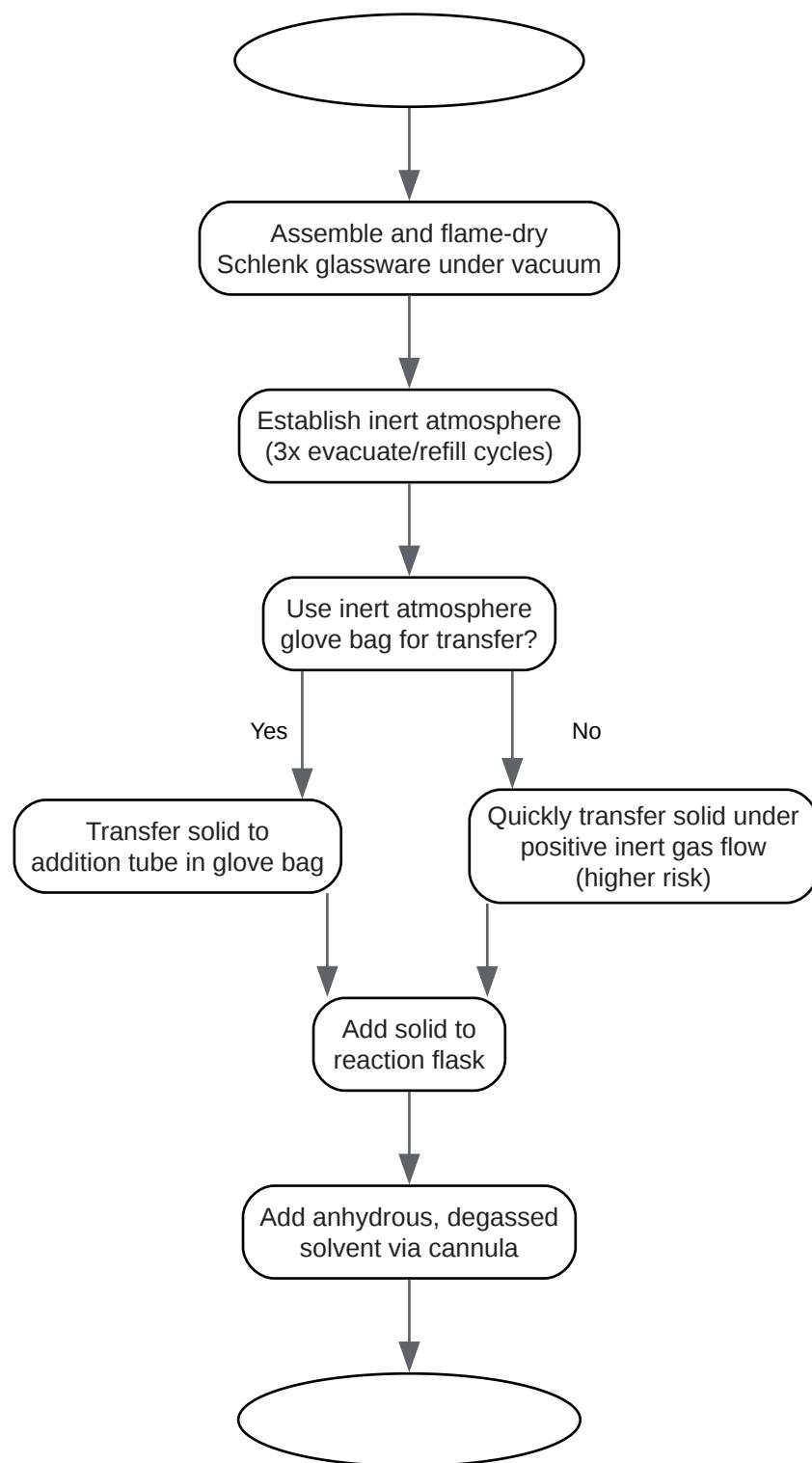
Glovebox Workflow



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Caption: Workflow for handling Titanium(III) propanolate in a glovebox.

Schlenk Line Solid Transfer Logic

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Caption: Decision and workflow for transferring solid Titanium(III) propanolate using a Schlenk line.

Troubleshooting

Issue	Possible Cause	Solution
Compound appears discolored (e.g., lighter than expected, white precipitate)	Oxidation or hydrolysis	Discard the compound. Review handling procedures to identify and eliminate sources of air or moisture contamination.
Poor reactivity in a chemical synthesis	Deactivated reagent due to exposure to air/moisture	Use freshly opened or properly stored material. Verify the integrity of the inert atmosphere system.
Smoke or sparks upon opening the container	Pyrophoric reaction with air	This is expected. Handle only under a robust inert atmosphere. If a fire occurs, use a Class D extinguisher.

Conclusion

The successful use of Titanium(III) propanolate in research and development hinges on the rigorous exclusion of air and moisture. The protocols outlined in these application notes provide a framework for its safe handling, ensuring both the well-being of laboratory personnel and the integrity of the reagent. Adherence to these procedures will enable researchers to harness the synthetic potential of this highly reactive compound.

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References

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- 2. (Ti) Titanium NMR [chem.ch.huji.ac.il]
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